

Safeguarding Your Research: A Comprehensive Guide to Handling D-Galactose-13C

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Compound of Interest

Compound Name: *D-Galactose-13C*

Cat. No.: *B12392713*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **D-Galactose-13C**, a non-radioactive, stable isotope-labeled sugar crucial for a variety of research applications. By adhering to these procedural steps, you can maintain a safe laboratory environment while ensuring the integrity of your experiments.

D-Galactose-13C, like its unlabeled counterpart, is not classified as a hazardous substance.^[1]^[2] The primary physical hazard associated with this compound is the potential for combustible dust formation, a common issue with fine organic powders.^[3]^[4] Therefore, the following handling and disposal procedures are designed to mitigate this risk and ensure safe laboratory practices.

Key Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **D-Galactose-13C** is fundamental to its safe handling. The following table summarizes key quantitative data for easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₆
Molecular Weight	~181.15 g/mol [5] [6]
Appearance	White to off-white solid powder [7]
Melting Point	167-170°C [3] [7]
Solubility in Water	680 g/L at 25°C [3]
NFPA Health Hazard	0 - No hazard beyond that of ordinary combustible materials. [6]
NFPA Fire Hazard	0 - Materials that will not burn under normal conditions. [6]
NFPA Reactivity	0 - Normally stable, even under fire exposure conditions, and not reactive with water. [6]

Operational Plan: From Receipt to Experiment

Following a structured operational plan minimizes risks and ensures a smooth workflow.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product label matches the order specifications (**D-Galactose-13C**).

2. Storage:

- Store the container in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[6\]](#)
- Keep away from strong oxidizing agents, as they are incompatible.[\[6\]](#)[\[8\]](#)
- Protect from moisture and light.[\[6\]](#)

3. Personal Protective Equipment (PPE):

- Before handling, ensure you are wearing the appropriate PPE. The minimum required PPE includes:
 - Lab coat: To protect clothing and skin.[9][10][11]
 - Safety glasses with side shields or goggles: To protect eyes from dust particles.[9][12][13]
 - Gloves (e.g., nitrile): To prevent skin contact.[9][13]
 - Closed-toe shoes: To protect feet from spills.[9][10]
- In situations where significant dust may be generated, a NIOSH-approved respirator may be appropriate.[6]

4. Handling and Weighing:

- Handle **D-Galactose-13C** in a well-ventilated area, such as a fume hood, to minimize dust inhalation.[4][6]
- Avoid creating dust clouds. Use a spatula to gently transfer the powder.
- If weighing, do so in an enclosure or on a draft shield to prevent dispersal.

5. Solution Preparation:

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Stir gently until fully dissolved.

Disposal Plan: Responsible Waste Management

Proper disposal of **D-Galactose-13C** and associated materials is crucial for environmental safety and regulatory compliance.

1. Waste Characterization:

- Since **D-Galactose-13C** contains a stable isotope and is not radioactive, it can generally be treated as a non-hazardous chemical waste, unless mixed with hazardous substances.[14]

[15]

2. Solid Waste Disposal:

- Uncontaminated **D-Galactose-13C** powder can be disposed of in the regular laboratory chemical waste stream for non-hazardous solids.
- Place the waste in a clearly labeled, sealed container.

3. Contaminated Materials Disposal:

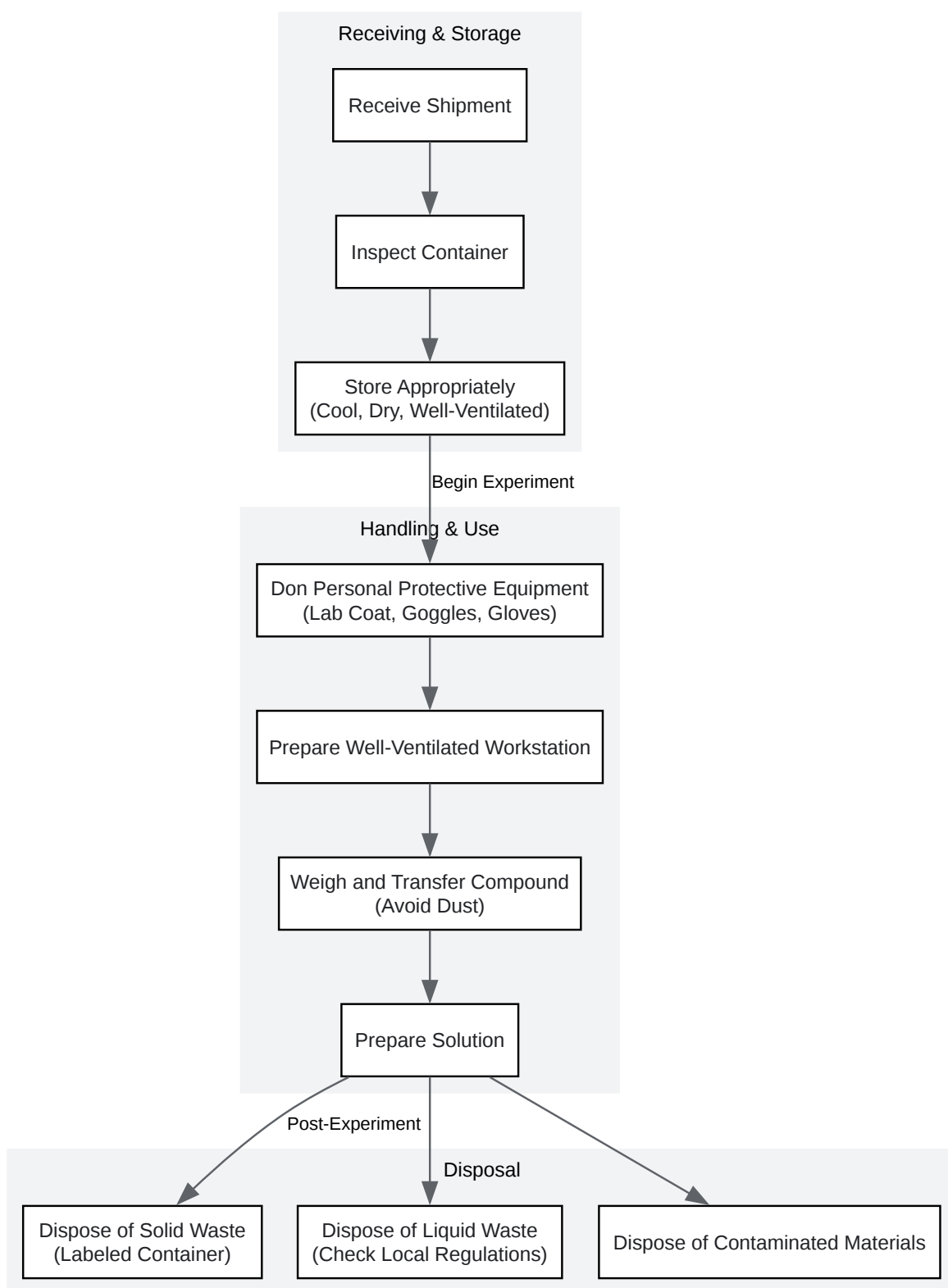
- Gloves, weigh boats, and other disposable materials that have come into contact with **D-Galactose-13C** should be placed in the designated solid chemical waste container.
- If these materials are contaminated with other hazardous substances, they must be disposed of according to the disposal guidelines for those specific hazards.

4. Liquid Waste Disposal:

- Aqueous solutions of **D-Galactose-13C** can typically be disposed of down the drain with copious amounts of water, provided they are not mixed with any hazardous solvents or other regulated chemicals. Always check local regulations for aqueous waste disposal.
- Solutions containing organic solvents or other hazardous materials must be collected in a designated hazardous waste container for proper disposal by your institution's environmental health and safety department.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **D-Galactose-13C**.



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Caption: Workflow for Safe Handling of **D-Galactose-13C**.

By implementing these comprehensive safety and handling protocols, researchers can confidently work with **D-Galactose-13C**, ensuring both personal safety and the quality of their scientific outcomes.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. fishersci.com [fishersci.com]
- 4. biospectra.us [biospectra.us]
- 5. D-Galactose-1-13C | C₆H₁₂O₆ | CID 10899282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. isotope.com [isotope.com]
- 7. D-Galactose-13C-Galactose-13C | CAS#: 70849-30-8 | 13C labeled D-Galactose | InvivoChem [invivochem.com]
- 8. biospectra-new.useast01.umbraco.io [biospectra-new.useast01.umbraco.io]
- 9. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 10. ba.auburn.edu [ba.auburn.edu]
- 11. uah.edu [uah.edu]
- 12. ehs.dartmouth.edu [ehs.dartmouth.edu]
- 13. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 14. moravek.com [moravek.com]
- 15. How to Dispose the Waste from Isotope Labeling [bocsci.com]
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